

5-Methylbenzoxazole: A Technical Guide to Solubility and Stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methylbenzoxazole

Cat. No.: B076525

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the available solubility and stability data for **5-Methylbenzoxazole**. The information is curated for professionals in research and drug development who utilize benzoxazole derivatives as key building blocks in the synthesis of pharmaceuticals and other bioactive molecules. This document summarizes key physical and chemical properties, outlines experimental protocols for determining solubility and stability, and discusses the degradation pathways of the benzoxazole core.

Core Properties of 5-Methylbenzoxazole

5-Methylbenzoxazole is an aromatic heterocyclic compound with the molecular formula C_8H_7NO . Its structure, featuring a benzene ring fused to an oxazole ring with a methyl substituent, imparts a combination of aromatic stability and reactive sites for further functionalization.^[1]

Property	Value	Source
Molecular Formula	C ₈ H ₇ NO	[2]
Molecular Weight	133.15 g/mol	[2]
CAS Number	10531-78-9	[2]
Melting Point	40-47 °C	
Boiling Point	96 °C / 15 mmHg	[3]
Form	Solid	

Solubility Profile

Quantitative solubility data for **5-Methylbenzoxazole** is not readily available in the public domain. However, based on qualitative statements and data from a closely related isomer, 2-methylbenzoxazole, a solubility profile can be inferred.

Solvent	Solubility	Notes	Source
Methanol	Soluble	Qualitative data for 5-Methylbenzoxazole.	[3][4]
Ethanol	Soluble	Data for the isomer 2-methylbenzoxazole.	[5]
Water	Insoluble (Estimated at 1038 mg/L @ 25 °C)	Data for the isomer 2-methylbenzoxazole.[5] [6]	[5][6]

The methyl group on the benzoxazole ring is expected to slightly decrease aqueous solubility compared to the parent benzoxazole molecule due to an increase in lipophilicity. The solubility in polar organic solvents like methanol and ethanol is consistent with the molecule's overall characteristics.

Stability Characteristics

5-Methylbenzoxazole is generally considered stable under standard laboratory conditions.^[7] However, the benzoxazole ring system can be susceptible to degradation under specific environmental stresses.

Condition	Stability Profile	Key Considerations	Source
Thermal	The benzoxazole ring is thermally stable, but degradation can occur at elevated temperatures. Polybenzoxazoles, for instance, show major decomposition between 550 and 660 °C.[8]	High temperatures can lead to the loss of carbon monoxide and carbon dioxide, potentially forming Schiff base-type structures.[8]	[8]
Hydrolytic	Benzoxazoles are susceptible to hydrolysis, particularly under acidic conditions. The reaction typically involves acid catalysis.[9]	The rate of hydrolysis is pH-dependent. For benzoxazole and 2-methylbenzoxazole, acid catalysis is observed at low acidity, with retardation at higher acidities.[9][10]	[9][10]
Photolytic	Benzoxazole derivatives can be sensitive to light. Their photostability is influenced by the surrounding medium, such as the polymer matrix they are in.[11]	Photoreactivity can be affected by the polarity and free volume of the microenvironment.[11]	[11]
Oxidative	Incompatible with strong oxidizing agents.	Hazardous decomposition products include carbon oxides and nitrogen oxides.	

Experimental Protocols

Determination of Aqueous Solubility (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the thermodynamic solubility of a compound.[\[12\]](#)

Methodology:

- **Preparation of Saturated Solution:** An excess amount of **5-Methylbenzoxazole** is added to a known volume of purified water or a relevant buffer system in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period (typically 24 hours) to ensure equilibrium is reached.[\[12\]](#)
- **Phase Separation:** The undissolved solid is separated from the solution by centrifugation or filtration.
- **Quantification:** The concentration of **5-Methylbenzoxazole** in the clear supernatant or filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.[\[13\]](#)
- **Calculation:** The solubility is calculated from the measured concentration.

Stability Assessment (Stability-Indicating HPLC Method)

A stability-indicating HPLC method is crucial for assessing the stability of **5-Methylbenzoxazole** and quantifying its degradation products.[\[14\]](#)

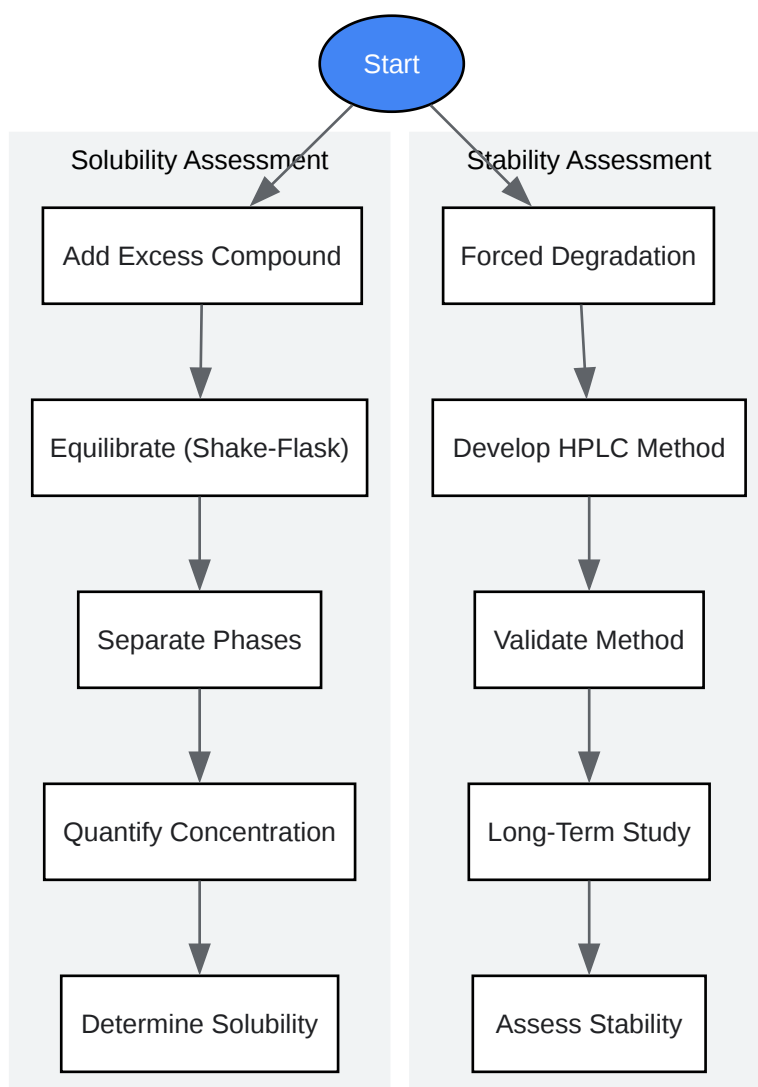
Methodology:

- **Method Development:** An HPLC method is developed to separate **5-Methylbenzoxazole** from its potential degradation products. This involves optimizing the column, mobile phase composition, flow rate, and detector wavelength.
- **Forced Degradation Studies:** The compound is subjected to stress conditions such as acid and base hydrolysis, oxidation, heat, and light to generate degradation products.[\[14\]](#)[\[15\]](#)

- **Method Validation:** The HPLC method is validated according to ICH guidelines for parameters including specificity, linearity, accuracy, precision, and robustness to ensure it is suitable for its intended purpose.
- **Stability Study:** **5-Methylbenzoxazole** is stored under defined conditions (e.g., various temperatures and humidity levels) for specific durations. Samples are periodically withdrawn and analyzed using the validated stability-indicating HPLC method to monitor for any degradation.

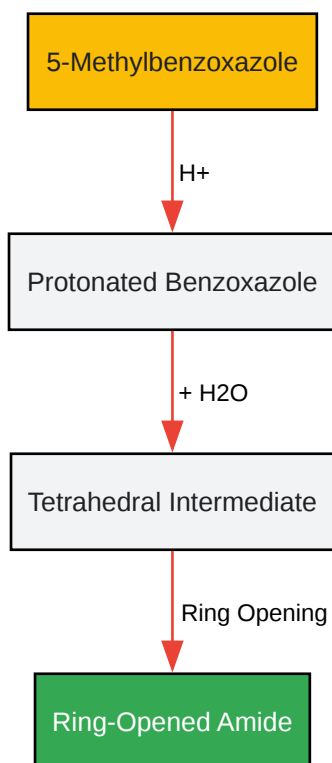
Logical Workflow and Degradation Pathway Visualization

As **5-Methylbenzoxazole** is a chemical building block, it is not directly involved in biological signaling pathways. The following diagrams illustrate the logical workflow for solubility and stability assessment and a generalized degradation pathway for the benzoxazole ring.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for assessing the solubility and stability of **5-Methylbenzoxazole**.



[Click to download full resolution via product page](#)

Caption: Generalized pathway for the acid-catalyzed hydrolysis of **5-Methylbenzoxazole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzoxazole - Wikipedia [en.wikipedia.org]
- 2. 5-甲基苯并噁唑 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 5-METHYLBENZOXAZOLE | 10531-78-9 [amp.chemicalbook.com]
- 4. 5-METHYLBENZOXAZOLE CAS#: 10531-78-9 [m.chemicalbook.com]
- 5. 2-Methylbenzoxazole | C₈H₇NO | CID 7225 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. methyl benzoxole, 95-21-6 [thegoodscentcompany.com]

- 7. chemimpex.com [chemimpex.com]
- 8. researchgate.net [researchgate.net]
- 9. Studies in heterocyclic chemistry. Part IV. Kinetics and mechanisms for the hydrolysis of benzoxazoles - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
- 10. researchgate.net [researchgate.net]
- 11. Fluorescence characteristics and photostability of benzoxazole derived donor-acceptor dyes in constrained media - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. scribd.com [scribd.com]
- 13. enamine.net [enamine.net]
- 14. irjpms.com [irjpms.com]
- 15. ema.europa.eu [ema.europa.eu]
- To cite this document: BenchChem. [5-Methylbenzoxazole: A Technical Guide to Solubility and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076525#5-methylbenzoxazole-solubility-and-stability-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com